

Unraveling "2-Undecanone, 3,3-dimethyl-": A Case of Mistaken Identity

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Compound of Interest

Compound Name: 2-Undecanone, 3,3-dimethyl-

Cat. No.: B15451640

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A comprehensive search for the chemical compound "2-Undecanone, 3,3-dimethyl-" has yielded no matching results, suggesting that the name is likely a misnomer or refers to a compound not widely documented in scientific literature. It is plausible that the name is a conflation of two distinct and well-characterized chemical entities: 2-Undecanone and 3,3-Dimethyl-2-butanone.

This technical guide will, therefore, provide a detailed overview of both 2-Undecanone and 3,3-Dimethyl-2-butanone, addressing the core requirements of data presentation, experimental protocols, and pathway visualizations for an audience of researchers, scientists, and drug development professionals.

Section 1: 2-Undecanone

2-Undecanone, also known as methyl nonyl ketone, is a naturally occurring ketone found in various plants and insects. It is recognized for its characteristic odor and has applications in the fragrance industry and as an animal repellent.

Quantitative Data Summary

Property	Value
CAS Number	112-12-9[1]
Molecular Formula	C ₁₁ H ₂₂ O
Molecular Weight	170.30 g/mol [1]
Boiling Point	229 °C[2]
Melting Point	15 °C[2]
Density	0.825 g/mL[2]
Refractive Index	1.429[2]

Experimental Protocols

Protocol: Synthesis of 2-Undecanone

A common laboratory-scale synthesis of 2-undecanone involves the oxidation of 2-undecanol.

Materials:

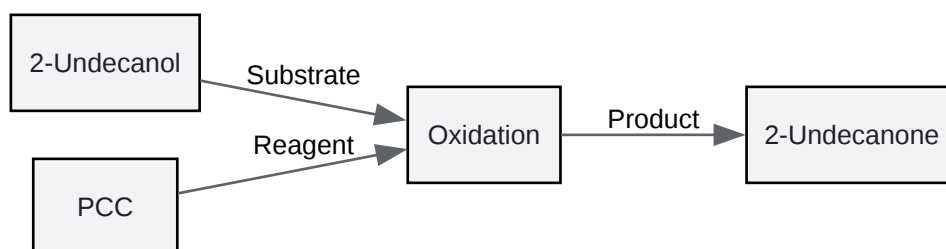
- 2-undecanol
- Pyridinium chlorochromate (PCC)
- Dichloromethane (DCM)
- Silica gel
- Anhydrous magnesium sulfate
- Rotary evaporator
- Glassware for reaction and chromatography

Procedure:

- Dissolve 2-undecanol in dichloromethane in a round-bottom flask.

- Add pyridinium chlorochromate (PCC) to the solution in portions while stirring at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture through a pad of silica gel to remove the chromium salts.
- Wash the silica gel pad with additional dichloromethane.
- Combine the organic filtrates and wash with a saturated aqueous solution of sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The resulting crude product can be further purified by column chromatography on silica gel if necessary.

Logical Relationship Diagram



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Caption: Synthesis of 2-Undecanone from 2-Undecanol.

Section 2: 3,3-Dimethyl-2-butanone

3,3-Dimethyl-2-butanone, commonly known as pinacolone, is a significant ketone in organic synthesis. Its sterically hindered tert-butyl group influences its reactivity and makes it a useful building block for more complex molecules.

Quantitative Data Summary

Property	Value
CAS Number	75-97-8[3][4][5][6]
Molecular Formula	C ₆ H ₁₂ O[3]
Molecular Weight	100.16 g/mol [3][5]
Boiling Point	106 °C[7]
Melting Point	-53 °C[2]
Density	0.807 g/mL[2]
Refractive Index	1.397[2][8]

Experimental Protocols

Protocol: Pinacol Rearrangement for the Synthesis of 3,3-Dimethyl-2-butanone

The classic synthesis of pinacolone is the pinacol rearrangement, which involves the acid-catalyzed rearrangement of pinacol (2,3-dimethyl-2,3-butanediol).

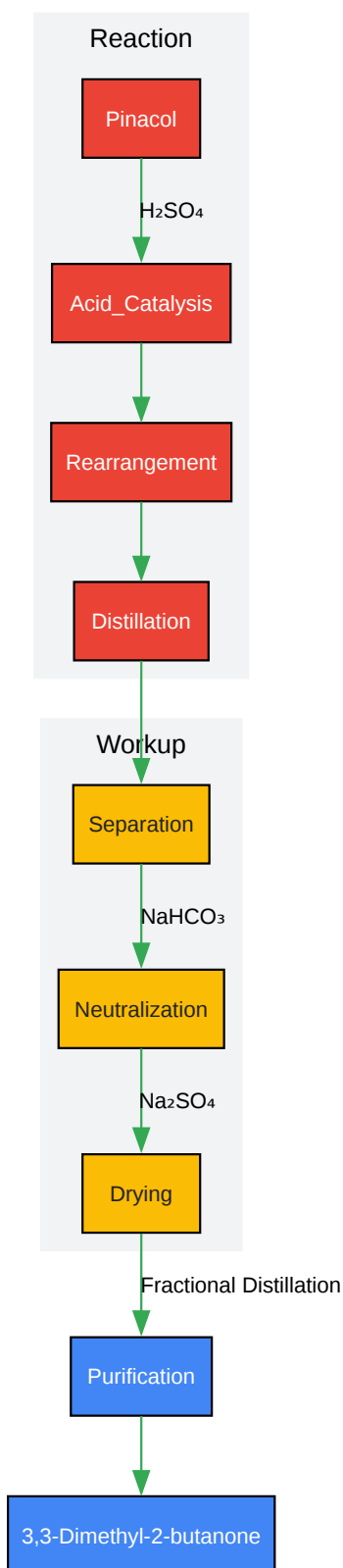
Materials:

- Pinacol (2,3-dimethyl-2,3-butanediol)
- Concentrated sulfuric acid
- Water
- Sodium bicarbonate
- Anhydrous sodium sulfate
- Distillation apparatus

Procedure:

- In a round-bottom flask, add pinacol and slowly add concentrated sulfuric acid with cooling in an ice bath.
- Heat the mixture gently under a distillation setup.
- The product, pinacolone, will distill over with water.
- Collect the distillate in a receiving flask.
- Separate the organic layer (pinacolone) from the aqueous layer in a separatory funnel.
- Wash the organic layer with a saturated aqueous solution of sodium bicarbonate to neutralize any remaining acid, followed by a wash with water.
- Dry the pinacolone over anhydrous sodium sulfate.
- The final product can be purified by fractional distillation.

Experimental Workflow Diagram



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Caption: Workflow for the synthesis of 3,3-Dimethyl-2-butanone.

In the absence of information on "**2-Undecanone, 3,3-dimethyl-**", this guide provides a foundational understanding of two related and well-established chemical compounds. Researchers and professionals are encouraged to verify the correct chemical identity before proceeding with any experimental work.

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